

Personal protective equipment for handling GSK-1070916

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Compound of Interest

Compound Name: GSK-1070916

Cat. No.: B612190

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Essential Safety and Handling Guide for GSK-1070916

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **GSK-1070916**, a potent and selective ATP-competitive inhibitor of Aurora B and Aurora C kinases. Adherence to these procedures is essential to ensure personnel safety and prevent environmental contamination.

Hazard Identification and Personal Protective Equipment (PPE)

GSK-1070916 is classified as a potent compound with potential health risks. The primary hazards include acute oral toxicity and irritation to the respiratory system, skin, and eyes.^[1] Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE) for Handling **GSK-1070916**

PPE Category	Item	Specifications and Rationale
Eye Protection	Safety Goggles with Side Shields	To protect against splashes and airborne particles. Must be worn at all times in the designated handling area.
Hand Protection	Double Nitrile Gloves (Chemotherapy-rated)	Two pairs of gloves minimize the risk of exposure due to tears or permeation. Change gloves frequently and immediately if contaminated.
Body Protection	Disposable, Impermeable Lab Coat or Gown	A solid-front, back-closing gown provides a barrier against spills. Cuffs should be tucked into the inner gloves.
Respiratory Protection	NIOSH-approved N95 or higher Respirator	Essential when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of aerosolized particles. [2]
Foot Protection	Closed-toe Shoes and Shoe Covers	To protect feet from spills and prevent the tracking of contaminants outside the work area.

Operational Plan: Step-by-Step Handling Procedures

A specific, detailed experimental protocol for weighing, reconstituting, and aliquoting **GSK-1070916** is not publicly available. The following guide is based on best practices for handling potent, cytotoxic compounds.

Preparation and Weighing

- Designated Area: All handling of solid **GSK-1070916** must be conducted in a designated area, such as a certified chemical fume hood, a Class II Biosafety Cabinet (BSC), or a glove box, to ensure containment.
- Decontamination: Before starting, decontaminate the work surface with an appropriate cleaning agent.
- Don PPE: Put on all required PPE in the correct order (shoe covers, inner gloves, gown, outer gloves, eye protection, and respirator if needed).
- Weighing:
 - Use a dedicated, calibrated analytical balance inside the containment unit.
 - Handle the vial containing the powdered compound with care to avoid generating airborne dust.
 - Carefully weigh the desired amount of **GSK-1070916** onto weighing paper or into a tared vial.
 - Clean the spatula and any other tools used with an appropriate solvent (e.g., 70% ethanol) and wipe dry. Dispose of the wipe as hazardous waste.
- Post-Weighing:
 - Securely cap the stock vial and the vial with the weighed compound.
 - Wipe the exterior of the vials with a decontaminating solution before removing them from the containment unit.

Reconstitution and Aliquoting

- Solvent Preparation: Prepare the required solvent (e.g., DMSO) in a separate container.
- Reconstitution:

- Inside the containment unit, slowly add the solvent to the vial containing the weighed **GSK-1070916**.
- Cap the vial securely and mix by gentle vortexing or inversion until the compound is fully dissolved. Avoid sonication, which can generate aerosols.
- Aliquoting:
 - Dispense the desired volume of the stock solution into pre-labeled, sterile microcentrifuge tubes or cryovials.
 - Use positive displacement pipettes to ensure accuracy and minimize aerosol generation.
- Labeling: Clearly label all aliquots with the compound name, concentration, solvent, date of preparation, and your initials.

Storage

- Solid Compound: Store the powdered form of **GSK-1070916** at -20°C in a tightly sealed container.
- Stock Solutions: Store stock solutions in a solvent such as DMSO at -80°C.^[3] Avoid repeated freeze-thaw cycles.

Disposal Plan

GSK-1070916 and all materials that have come into contact with it are considered cytotoxic waste and must be disposed of according to institutional and local regulations.

Table 2: Disposal Procedures for **GSK-1070916** Waste

Waste Type	Disposal Container and Procedure
Solid Waste	Yellow Cytotoxic Waste Container with a Purple Lid: Includes contaminated gloves, gowns, shoe covers, weighing paper, pipette tips, and wipes.
Liquid Waste	Rigid, Leak-proof Yellow Cytotoxic Waste Container with a Purple Lid: Includes unused stock solutions and contaminated solvents. Do not discharge to the sewer.
Sharps Waste	Purple-lidded Sharps Container: Includes contaminated needles, syringes, and glass vials.

All cytotoxic waste containers must be clearly labeled with the "Cytotoxic" symbol and a description of the contents.^[1] Waste should be collected by a licensed hazardous waste disposal service for high-temperature incineration.^[4]

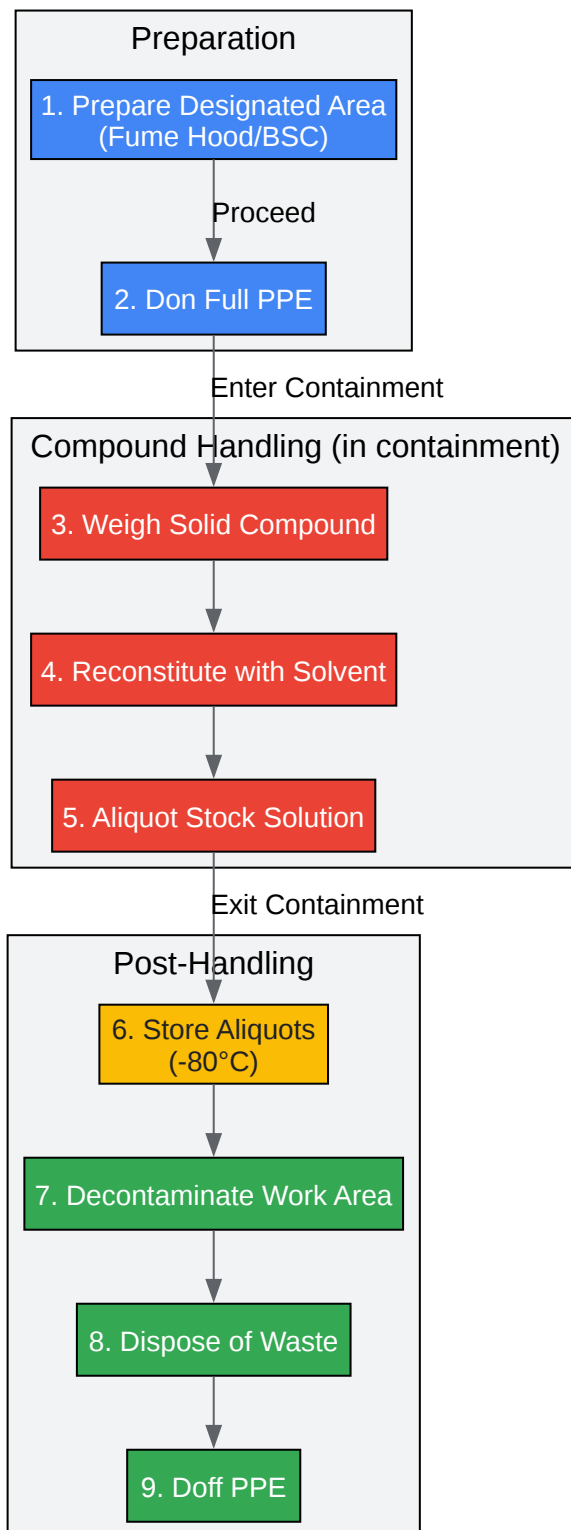
Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.^[1]
- Spill:
 - Small Spill (<5g or 5mL): Absorb with an inert material (e.g., spill pads, vermiculite) and place in a sealed container for cytotoxic waste disposal. Clean the area with a decontaminating solution.

- Large Spill (>5g or 5mL): Evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.

Workflow for Handling GSK-1070916

GSK-1070916 Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **GSK-1070916**.

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